

# In-Depth Technical Guide: Physicochemical Properties of H-Gly-Ala-Leu-OH

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## Compound of Interest

Compound Name: **H-Gly-Ala-Leu-OH**

Cat. No.: **B1671919**

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This guide provides an in-depth overview of the fundamental physicochemical properties of the tripeptide **H-Gly-Ala-Leu-OH**, also known as Glycyl-alanyl-leucine. This information is critical for researchers and professionals engaged in drug development, proteomics, and various biochemical applications where precise characterization of peptides is essential.

## Quantitative Data Summary

The molecular formula and weight are foundational parameters for a wide range of experimental and analytical procedures, including mass spectrometry, chromatography, and solution preparation. The table below summarizes these key quantitative data points for **H-Gly-Ala-Leu-OH**.

Parameter	Value	Reference
Molecular Formula	C11H21N3O4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	259.30 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	22849-49-6	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

The determination of the molecular weight and formula of peptides like **H-Gly-Ala-Leu-OH** is typically achieved through a combination of mass spectrometry and elemental analysis.

### Methodology: High-Resolution Mass Spectrometry (HRMS)

- Sample Preparation: A stock solution of **H-Gly-Ala-Leu-OH** is prepared by dissolving a precisely weighed amount of the peptide in a suitable solvent, such as deionized water or a mild buffer, to a final concentration of approximately 1 mg/mL. This stock solution is then further diluted to a working concentration in the low  $\mu$ g/mL to ng/mL range using an appropriate solvent compatible with the ionization source, often a mixture of water and acetonitrile with a small percentage of formic acid to facilitate protonation.
- Instrumentation: A high-resolution mass spectrometer, such as an Orbitrap or a Time-of-Flight (TOF) instrument, is calibrated using a standard calibration mixture to ensure high mass accuracy.
- Ionization: The prepared sample is introduced into the mass spectrometer using an electrospray ionization (ESI) source. ESI is a soft ionization technique that is well-suited for analyzing peptides as it minimizes fragmentation and primarily produces protonated molecular ions  $[M+H]^+$ .
- Mass Analysis: The mass-to-charge ratio ( $m/z$ ) of the resulting ions is measured with high precision. For **H-Gly-Ala-Leu-OH**, the expected  $m/z$  for the singly protonated ion ( $[M+H]^+$ ) would be approximately 260.16.
- Data Analysis: The experimentally measured  $m/z$  value is used to determine the monoisotopic mass of the peptide. This experimental mass is then compared to the theoretical mass calculated from the elemental composition ( $C_{11}H_{21}N_3O_4$ ) to confirm the identity and purity of the sample.

### Methodology: Elemental Analysis

- Sample Preparation: A small, accurately weighed amount of the dried, purified **H-Gly-Ala-Leu-OH** peptide is placed in a tin or silver capsule.
- Combustion: The sample is combusted at a high temperature (typically around 900-1000°C) in the presence of a precise amount of oxygen. This process converts the elements within the peptide into simple gases (e.g.,  $CO_2$ ,  $H_2O$ ,  $N_2$ ).

- Gas Separation and Detection: The resulting gases are separated using a gas chromatography column and then quantified using a thermal conductivity detector.
- Data Analysis: The percentages of carbon, hydrogen, and nitrogen in the sample are determined. These experimental percentages are then compared to the theoretical percentages calculated from the molecular formula C11H21N3O4 to verify the elemental composition.

## Visual Representations

### Chemical Structure of **H-Gly-Ala-Leu-OH**

The following diagram illustrates the chemical structure of the tripeptide **H-Gly-Ala-Leu-OH**, highlighting the sequence of the amino acid residues: Glycine, Alanine, and Leucine, connected by peptide bonds.

Structure of the tripeptide **H-Gly-Ala-Leu-OH**.

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## References

- 1. H-GLY-ALA-LEU-OH | 22849-49-6 [chemicalbook.com]
- 2. 22849-49-6 | H-Gly-Ala-Leu-OH | Next Peptide [nextpeptide.com]
- 3. Ala-Gly-Leu | C11H21N3O4 | CID 71422467 - PubChem [pubchem.ncbi.nlm.nih.gov]
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